

A Technical Guide to Commercial Tris(3-aminopropyl)amine: Sources, Purity, and Analysis

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Compound of Interest

Compound Name: *Tris(3-aminopropyl)amine*

Cat. No.: *B1583958*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial landscape for **Tris(3-aminopropyl)amine**, a crucial polyamine in various research, development, and manufacturing applications. This document details commercially available purity grades, identifies potential impurities, and outlines detailed analytical methodologies for quality assessment, enabling informed sourcing decisions for critical applications.

Commercial Availability and Purity

Tris(3-aminopropyl)amine is available from a range of chemical suppliers, with purity levels typically falling between 95% and 98%. The intended application should guide the selection of the appropriate purity grade, as higher purity is often essential for sensitive applications in drug development and materials science to minimize interference from impurities.

Below is a summary of prominent commercial suppliers and their offered purities for **Tris(3-aminopropyl)amine**. Pricing is subject to change and should be confirmed with the respective suppliers.

| Supplier | Product Number(s) | Purity Specification(s) | Analytical Method(s) Specified |
|-------------------------------|----------------------------|--------------------------------|--|
| Sigma-Aldrich | CDS000180, AMBH303C67A5 | AldrichCPR, 98% | Not specified for all products; buyer assumes responsibility to confirm purity for some. [1] |
| Tokyo Chemical Industry (TCI) | T1540 | >97.0% (T), min. 95.0% (GC) | Nonaqueous Titration (T), Gas Chromatography (GC) [2] [3] |
| ChemicalBook | --- | 95% | Not specified [4] |
| Fisher Scientific | --- | 97.0+% | Not specified [5] |
| PolyOrg, Inc. | 20-1819 | Not specified | Not specified [6] |
| Santa Cruz Biotechnology | sc-239533 | Not specified | Not specified [7] |

Potential Impurities

While commercial suppliers provide products of stated purity, the presence of minor impurities is possible. These can originate from the synthetic route or degradation over time. Common synthetic procedures for **Tris(3-aminopropyl)amine** often involve the reduction of a corresponding nitrile or nitro compound.[\[4\]](#) Potential impurities may include:

- Incompletely reacted starting materials: Residual tris(3-cyanopropyl)amine or tris(3-nitropropyl)amine.
- Byproducts of side reactions: Partially aminated intermediates or products of intermolecular reactions.
- Solvent residues: Residual solvents from the synthesis and purification process.

- Water: Due to the hygroscopic nature of amines.

The appearance of the product, often described as a "Colorless to Light yellow clear liquid," can be an initial indicator of purity, with darker coloration potentially suggesting the presence of impurities.^{[2][3]}

Analytical Methodologies for Purity Assessment

To ensure the quality and consistency of **Tris(3-aminopropyl)amine** for research and development, robust analytical methods for purity determination are essential. The most common methods employed by suppliers are Gas Chromatography (GC) and nonaqueous titration.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Impurity Profiling

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds, making it well-suited for the analysis of **Tris(3-aminopropyl)amine** and its potential impurities.

Experimental Protocol: GC-MS Analysis

- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **Tris(3-aminopropyl)amine** sample.
 - Dissolve the sample in a suitable solvent, such as methanol or dichloromethane, to a final concentration of 1 mg/mL.
 - Vortex the solution until the sample is fully dissolved.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B GC or equivalent.
 - Mass Spectrometer: Agilent 5977A MSD or equivalent.

- Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column.
- Injector Temperature: 280 °C.
- Injection Volume: 1 µL.
- Injection Mode: Splitless.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 15 °C/min to 280 °C.
 - Final hold: 5 minutes at 280 °C.
- Transfer Line Temperature: 280 °C.
- MS Source Temperature: 230 °C.
- MS Quadrupole Temperature: 150 °C.
- Scan Range: m/z 30-400.
- Data Analysis:
 - The purity of **Tris(3-aminopropyl)amine** is determined by calculating the peak area percentage of the main component relative to the total peak area of all components in the chromatogram.
 - Impurities can be tentatively identified by comparing their mass spectra to spectral libraries (e.g., NIST).

Nonaqueous Potentiometric Titration for Assay Determination

Nonaqueous potentiometric titration is a standard method for determining the total basicity of a sample and is particularly useful for amines that are weak bases in aqueous solutions.

Experimental Protocol: Nonaqueous Potentiometric Titration

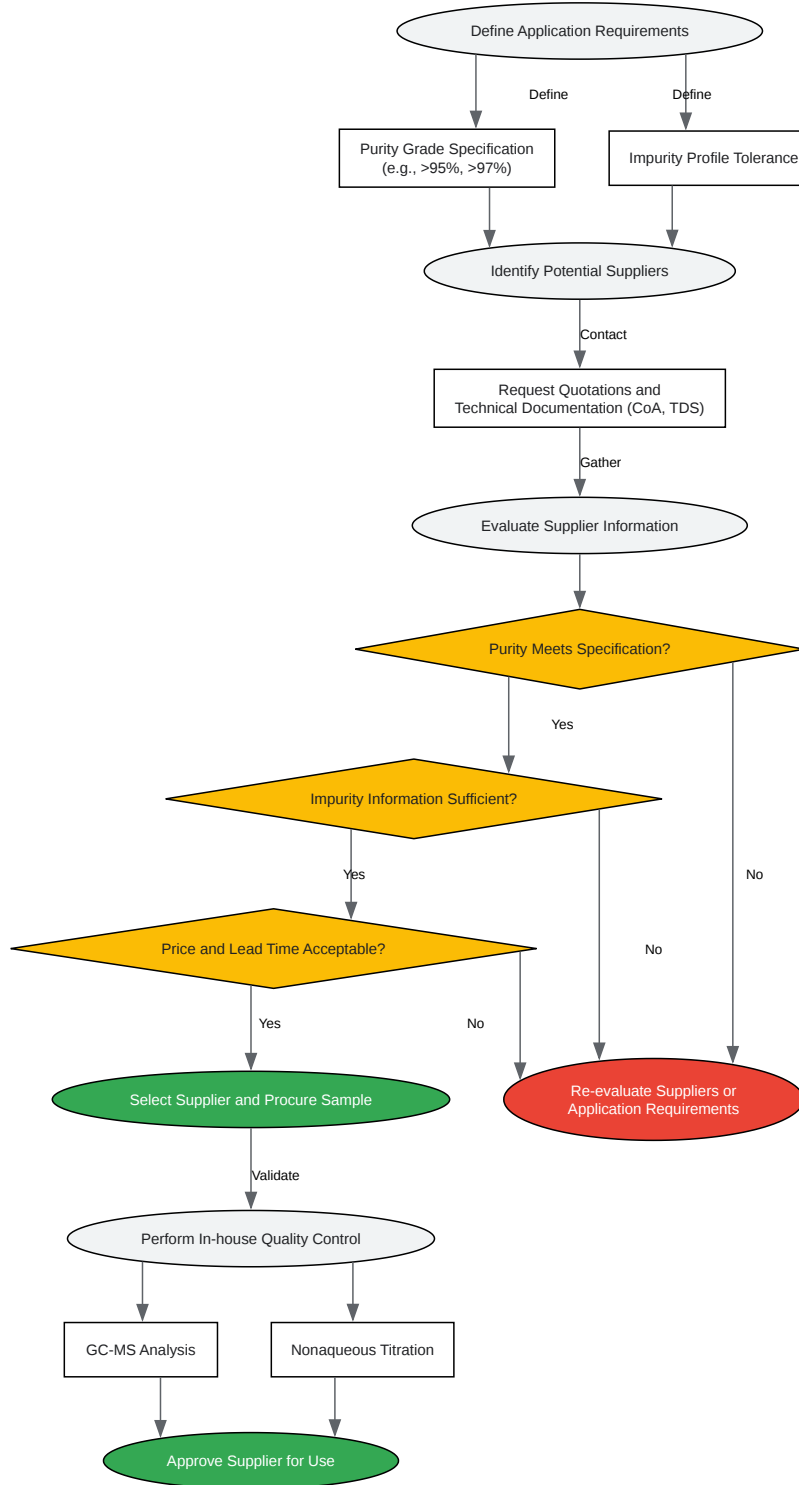
- Reagents and Equipment:
 - Titrant: 0.1 N Perchloric acid in glacial acetic acid.
 - Solvent: Glacial acetic acid.
 - Titrator: Automatic potentiometric titrator with a pH electrode suitable for nonaqueous media.
 - Standard: Potassium hydrogen phthalate (KHP), primary standard grade.
- Standardization of Titrant:
 - Accurately weigh approximately 0.5 g of dried KHP and dissolve it in 50 mL of glacial acetic acid.
 - Gently warm the solution if necessary to aid dissolution.
 - Titrate the KHP solution with the 0.1 N perchloric acid titrant to the potentiometric endpoint.
 - Calculate the exact normality of the perchloric acid solution.
- Sample Analysis:
 - Accurately weigh approximately 0.2 g of the **Tris(3-aminopropyl)amine** sample into a clean, dry beaker.
 - Add 50 mL of glacial acetic acid and stir until the sample is completely dissolved.
 - Titrate the sample solution with the standardized 0.1 N perchloric acid titrant to the potentiometric endpoint.

- The endpoint is the point of maximum inflection on the titration curve.
- Calculation:
 - The purity of **Tris(3-aminopropyl)amine** is calculated based on the volume of titrant consumed, the normality of the titrant, and the weight of the sample. Each molecule of **Tris(3-aminopropyl)amine** has four basic nitrogen atoms that will be protonated by the perchloric acid.

Workflow for Commercial Source Selection

The selection of a suitable commercial source for **Tris(3-aminopropyl)amine** should be a systematic process based on the specific requirements of the application. The following diagram illustrates a logical workflow for this process.

Workflow for Selecting a Commercial Source of Tris(3-aminopropyl)amine

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Caption: A logical workflow for the selection of a commercial supplier for **Tris(3-aminopropyl)amine**.

By following a structured approach to supplier selection and implementing rigorous in-house quality control, researchers, scientists, and drug development professionals can ensure the procurement of **Tris(3-aminopropyl)amine** of the required quality for their specific applications, thereby enhancing the reliability and reproducibility of their work.

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